

A Researcher's Guide to the Analytical Characterization of Boc-10-Aminodecanoic Acid

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Compound of Interest

Compound Name: *Boc-10-Aminodecanoic acid*

Cat. No.: *B558785*

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For researchers, scientists, and drug development professionals, the accurate characterization of chemical reagents is paramount. This guide provides a comparative overview of the key analytical methods for **Boc-10-aminodecanoic acid**, a commonly used bifunctional linker in peptide synthesis and drug development. Detailed experimental protocols, comparative data tables, and workflow visualizations are presented to support robust quality control and experimental design.

Boc-10-aminodecanoic acid (N-(tert-butoxycarbonyl)-10-aminodecanoic acid) is a valuable building block possessing a terminal carboxylic acid and a Boc-protected amine, separated by a ten-carbon aliphatic chain. This structure allows for its versatile application in the synthesis of complex molecules, including peptides, PROTACs, and other conjugates.^{[1][2]} Ensuring the purity and structural integrity of this reagent is a critical first step in any synthetic workflow. This guide outlines the principal analytical techniques used for its characterization: Nuclear Magnetic Resonance (NMR) Spectroscopy, Mass Spectrometry (MS), High-Performance Liquid Chromatography (HPLC), and Fourier-Transform Infrared (FTIR) Spectroscopy.

Comparative Analysis of Key Analytical Methods

The following tables summarize the expected quantitative data from the analysis of **Boc-10-aminodecanoic acid**. This data is compiled from typical supplier specifications and analogous compounds.

Table 1: General Properties and Purity

Parameter	Typical Value	Method of Determination
Appearance	White to off-white solid	Visual Inspection
Molecular Formula	C ₁₅ H ₂₉ NO ₄	---
Molecular Weight	287.40 g/mol	Mass Spectrometry
Purity	≥98%	HPLC

Table 2: ¹H Nuclear Magnetic Resonance (NMR) Spectroscopy Data (Typical)Solvent: CDCl₃, Frequency: 400 MHz

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~4.5	br s	1H	-NH-
3.09	q	2H	-CH ₂ -NHBoc
2.34	t	2H	-CH ₂ -COOH
1.62	p	2H	-CH ₂ -CH ₂ COOH
1.48	p	2H	-CH ₂ -CH ₂ NHBoc
1.44	s	9H	-C(CH ₃) ₃
1.27	m	10H	-(CH ₂) ₅ -

Table 3: Mass Spectrometry (MS) Data (Predicted)

Ion Type	Adduct	Predicted m/z
ESI+	[M+H] ⁺	288.2169
ESI+	[M+Na] ⁺	310.1989
ESI-	[M-H] ⁻	286.2024

Table 4: High-Performance Liquid Chromatography (HPLC) - Representative Method

Parameter	Condition
Column	C18 reverse-phase, 5 μ m, 4.6 x 150 mm
Mobile Phase	A: 0.1% Formic Acid in Water B: 0.1% Formic Acid in Acetonitrile
Gradient	70% B to 100% B over 15 minutes
Flow Rate	1.0 mL/min
Detection	UV at 210 nm
Expected Retention Time	Dependent on exact gradient and column, but expected in the mid-to-late gradient phase due to its lipophilic nature.

Table 5: Fourier-Transform Infrared (FTIR) Spectroscopy - Characteristic Peaks

Wavenumber (cm ⁻¹)	Intensity	Assignment
~3340	Medium, Broad	N-H Stretch (Amide)
~2920, ~2850	Strong	C-H Stretch (Aliphatic)
~1710	Strong	C=O Stretch (Carboxylic Acid)
~1685	Strong	C=O Stretch (Amide I, Boc)
~1520	Medium	N-H Bend (Amide II)
~1160	Strong	C-O Stretch (Boc)

Experimental Protocols

Detailed methodologies for the key analytical techniques are provided below. These protocols serve as a starting point and may require optimization based on the available instrumentation and specific sample characteristics.

¹H NMR Spectroscopy

Objective: To confirm the chemical structure and assess the purity of **Boc-10-aminodecanoic acid**.

Materials:

- **Boc-10-aminodecanoic acid** sample
- Deuterated chloroform (CDCl₃)
- NMR tube
- NMR spectrometer (e.g., 400 MHz)

Procedure:

- Dissolve 5-10 mg of the **Boc-10-aminodecanoic acid** sample in approximately 0.7 mL of CDCl₃ in a clean, dry vial.
- Transfer the solution to an NMR tube.
- Acquire the ¹H NMR spectrum according to the instrument's standard operating procedures.
- Process the spectrum by applying Fourier transformation, phase correction, and baseline correction.
- Integrate the signals and assign the chemical shifts to the corresponding protons in the molecule.

Mass Spectrometry

Objective: To determine the molecular weight and confirm the elemental composition of **Boc-10-aminodecanoic acid**.

Materials:

- **Boc-10-aminodecanoic acid** sample

- Methanol or acetonitrile (HPLC grade)
- Formic acid (optional, for enhancing ionization)
- Mass spectrometer with an electrospray ionization (ESI) source

Procedure:

- Prepare a dilute solution of the sample (approximately 1 mg/mL) in methanol or acetonitrile. A small amount of formic acid (0.1%) can be added to aid in protonation for positive ion mode.
- Infuse the sample solution directly into the ESI source or inject it via an HPLC system.
- Acquire the mass spectrum in both positive and negative ion modes.
- Analyze the spectrum to identify the molecular ion peaks (e.g., $[M+H]^+$, $[M+Na]^+$, $[M-H]^-$) and confirm that the observed m/z values correspond to the calculated exact mass of **Boc-10-aminodecanoic acid**.

High-Performance Liquid Chromatography (HPLC)

Objective: To determine the purity of **Boc-10-aminodecanoic acid**.

Materials:

- **Boc-10-aminodecanoic acid** sample
- Water (HPLC grade)
- Acetonitrile (HPLC grade)
- Formic acid (HPLC grade)
- HPLC system with a UV detector and a C18 reverse-phase column

Procedure:

- Prepare a stock solution of the sample in acetonitrile or a mixture of acetonitrile and water.

- Prepare the mobile phases: Mobile Phase A (0.1% formic acid in water) and Mobile Phase B (0.1% formic acid in acetonitrile).
- Set up the HPLC system with the specified column and mobile phases.
- Equilibrate the column with the initial mobile phase composition.
- Inject a known concentration of the sample solution.
- Run the gradient program and monitor the elution profile at 210 nm.
- Analyze the chromatogram to determine the retention time of the main peak and calculate the purity based on the peak area percentage.

Fourier-Transform Infrared (FTIR) Spectroscopy

Objective: To identify the key functional groups present in **Boc-10-aminodecanoic acid**.

Materials:

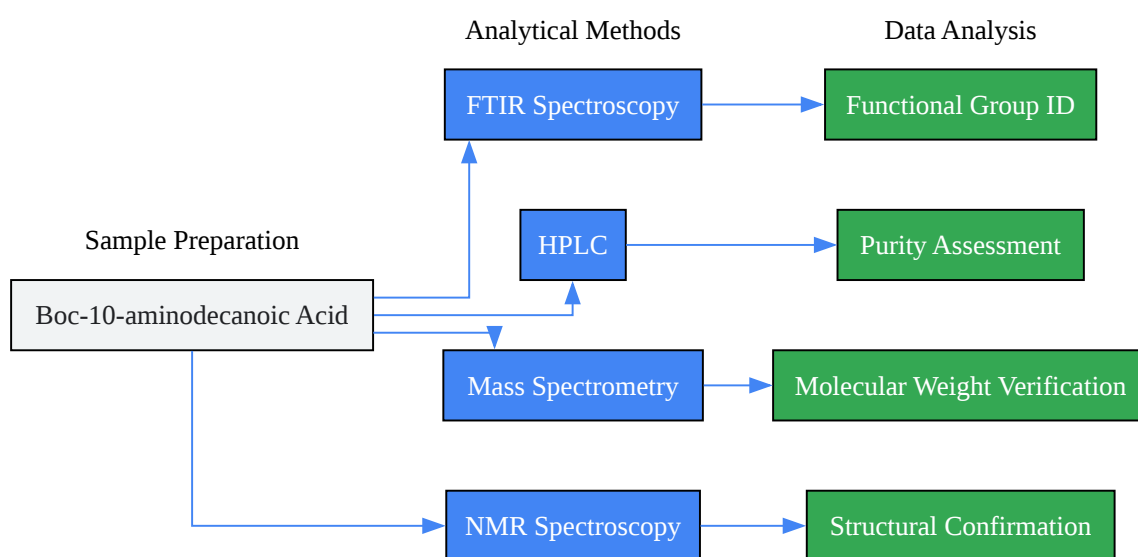
- **Boc-10-aminodecanoic acid** sample
- Potassium bromide (KBr, for pellet method) or an Attenuated Total Reflectance (ATR) accessory
- FTIR spectrometer

Procedure (ATR Method):

- Ensure the ATR crystal is clean.
- Place a small amount of the solid sample directly onto the ATR crystal.
- Apply pressure to ensure good contact between the sample and the crystal.
- Acquire the FTIR spectrum over the range of 4000-400 cm^{-1} .
- Identify the characteristic absorption bands and assign them to the corresponding functional groups.

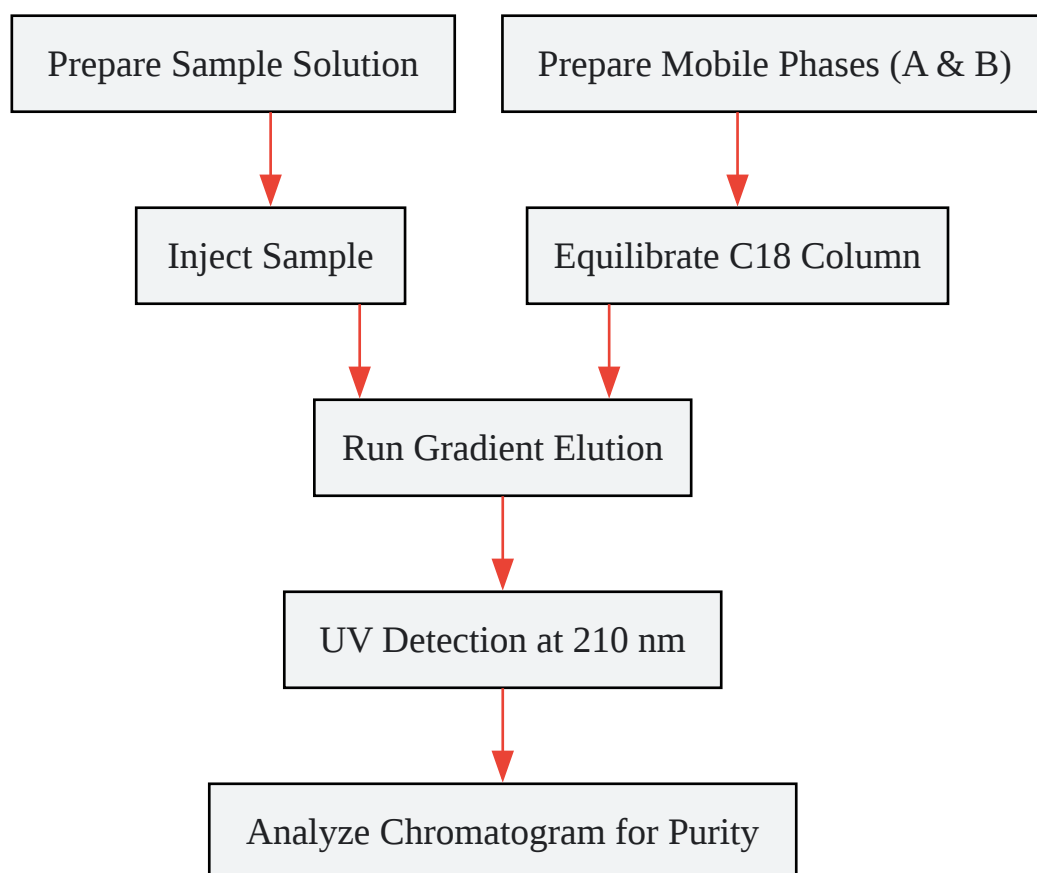
Visualizing the Analytical Workflow

The following diagrams illustrate the logical flow of the characterization process for **Boc-10-aminodecanoic acid**.



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*Overall analytical workflow for the characterization of **Boc-10-aminodecanoic acid**.*



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*A typical workflow for the HPLC analysis of **Boc-10-aminodecanoic acid**.*

By employing these analytical methods and following the outlined protocols, researchers can confidently verify the identity, purity, and structural integrity of **Boc-10-aminodecanoic acid**, ensuring the reliability and reproducibility of their subsequent synthetic endeavors.

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References

- 1. 10-((tert-Butoxycarbonyl)amino)decanoic acid , 98% , 173606-50-3 - CookeChem [cookechem.com]

- 2. medkoo.com [medkoo.com]
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